

Characterization of Propargyl Alcohol Propoxylate Using NMR Spectroscopy: A Technical Guide

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Compound of Interest

Compound Name: *Propargyl alcohol propoxylate*

CAS No.: 3973-17-9

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the characterization of **propargyl alcohol propoxylate** (PAP) utilizing Nuclear Magnetic Resonance (NMR) spectroscopy. This document outlines the synthesis of PAP, details experimental protocols for its analysis, and presents an interpretation of the expected ^1H and ^{13}C NMR spectral data. The information herein is intended to serve as a valuable resource for professionals in research, development, and quality control who work with this versatile molecule.

Introduction to Propargyl Alcohol Propoxylate

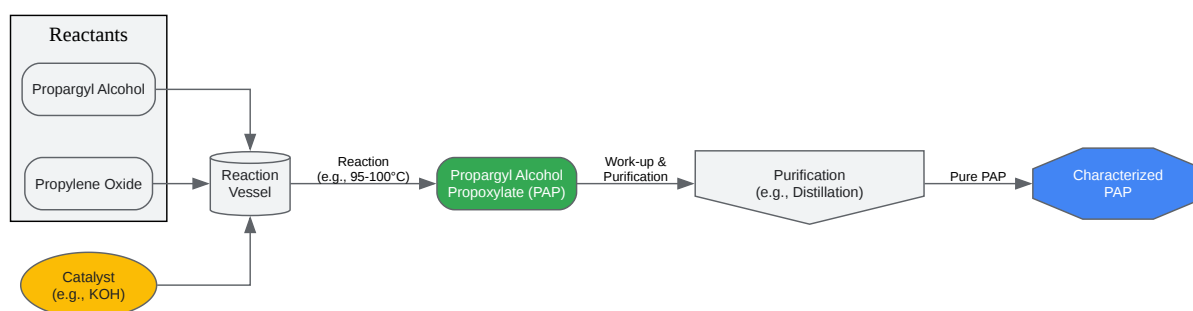
Propargyl alcohol propoxylate is a valuable chemical intermediate synthesized from the reaction of propargyl alcohol and propylene oxide.^[1] Its unique structure, featuring a terminal alkyne group from the propargyl alcohol and a polyether chain from the propylene oxide, makes it a useful building block in various applications. These include the synthesis of polymers and as a component in the formulation of corrosion inhibitors.^[2] Accurate characterization of PAP is crucial to ensure its purity and structural integrity, which directly

impact its performance in downstream applications. NMR spectroscopy is a powerful and non-destructive analytical technique that provides detailed information about the molecular structure of PAP, enabling unambiguous identification and quantification.

Synthesis of Propargyl Alcohol Propoxylate

The synthesis of **propargyl alcohol propoxylate** is typically achieved through the ring-opening polymerization of propylene oxide, initiated by propargyl alcohol in the presence of a catalyst.

A general synthetic scheme is as follows:



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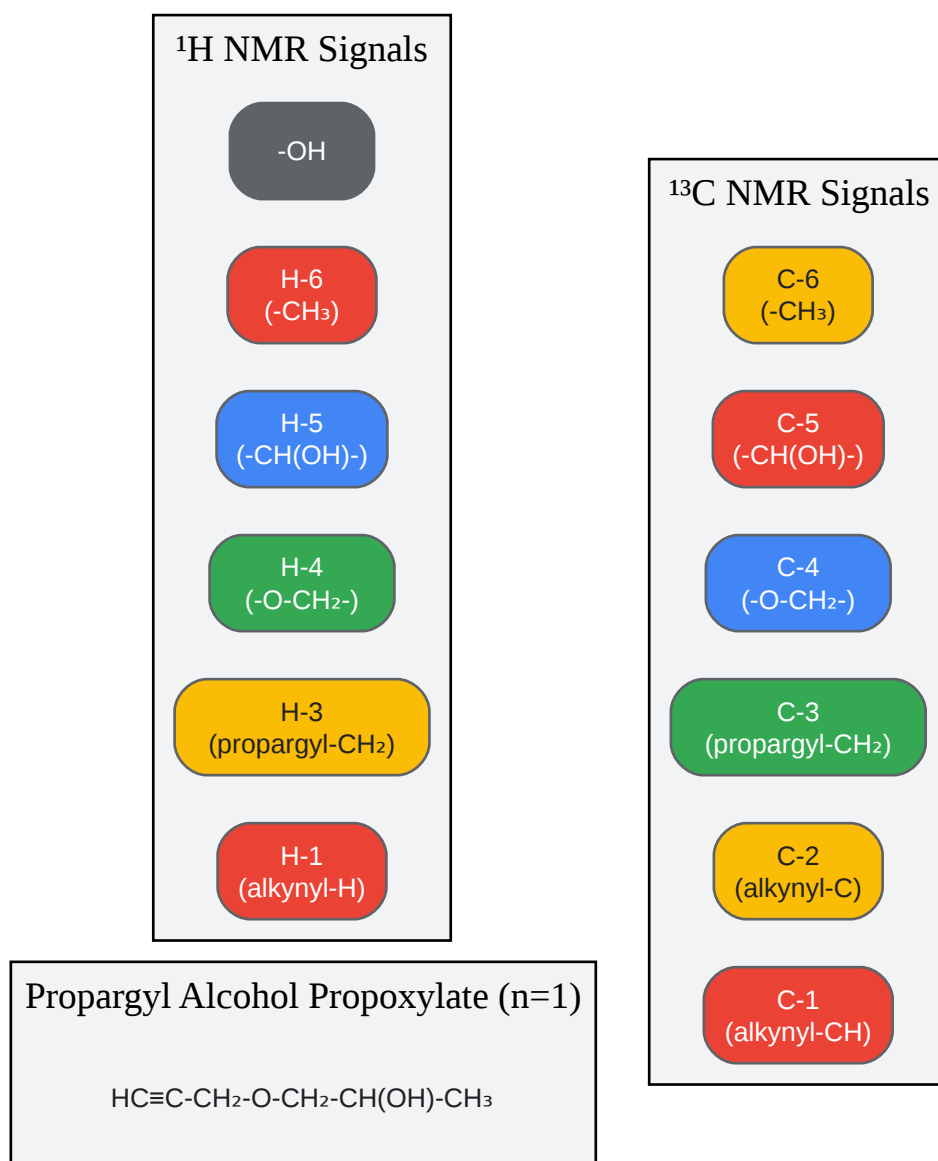
Caption: Synthesis workflow for **propargyl alcohol propoxylate**.

NMR Characterization of Propargyl Alcohol Propoxylate

NMR spectroscopy is the premier technique for the structural elucidation of **propargyl alcohol propoxylate**. Both ^1H (proton) and ^{13}C (carbon-13) NMR provide critical information for confirming the identity and purity of the compound.

Chemical Structure and NMR Signal Assignment

The structure of the simplest **propargyl alcohol propoxylate** adduct (n=1) is 1-(prop-2-yn-1-yloxy)propan-2-ol. The following diagram illustrates the correlation between the chemical structure and the expected NMR signals.



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Caption: Structure of PAP (n=1) and corresponding NMR assignments.

Quantitative ^1H NMR Data

The following table summarizes the expected ^1H NMR data for **propargyl alcohol propoxylate** in a common deuterated solvent such as CDCl_3 . Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Assignment	Proton	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
1	$\text{HC}\equiv$	~ 2.4	Triplet (t)	~ 2.4	1H
3	$\equiv\text{C}-\text{CH}_2-\text{O}-$	~ 4.2	Doublet (d)	~ 2.4	2H
4	$-\text{O}-\text{CH}_2-\text{CH}-$	$\sim 3.5 - 3.7$	Multiplet (m)	-	2H
5	$-\text{CH}(\text{OH})-$	$\sim 3.9 - 4.1$	Multiplet (m)	-	1H
6	$-\text{CH}_3$	~ 1.2	Doublet (d)	~ 6.3	3H
-	$-\text{OH}$	Variable (Broad Singlet)	Broad s	-	1H

Quantitative ^{13}C NMR Data

The table below outlines the anticipated ^{13}C NMR chemical shifts for **propargyl alcohol propoxylate**.

Assignment	Carbon	Expected Chemical Shift (δ , ppm)
1	$\text{HC}\equiv$	~ 75
2	$\text{HC}\equiv\text{C}-$	~ 80
3	$\equiv\text{C}-\text{CH}_2-\text{O}-$	~ 58
4	$-\text{O}-\text{CH}_2-\text{CH}-$	~ 73
5	$-\text{CH}(\text{OH})-$	~ 66
6	$-\text{CH}_3$	~ 17

Experimental Protocols

Detailed methodologies for the NMR analysis of **propargyl alcohol propoxylate** are provided below.

Sample Preparation

- Weigh approximately 10-20 mg of the **propargyl alcohol propoxylate** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.

NMR Data Acquisition

The following parameters are recommended for acquiring high-quality NMR spectra on a standard NMR spectrometer (e.g., 400 MHz).

For ^1H NMR:

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
- Number of Scans: 16 to 64, depending on the sample concentration.
- Relaxation Delay (d1): 1-2 seconds.
- Acquisition Time (aq): 3-4 seconds.
- Spectral Width (sw): 12-16 ppm.
- Temperature: 298 K.

For ^{13}C NMR:

- Pulse Program: A standard proton-decoupled ^{13}C experiment (e.g., 'zgpg30').

- Number of Scans: 1024 or more, as ^{13}C is less sensitive.
- Relaxation Delay (d1): 2 seconds.
- Acquisition Time (aq): 1-2 seconds.
- Spectral Width (sw): 0-220 ppm.
- Temperature: 298 K.

Data Processing

- Apply Fourier transformation to the acquired free induction decay (FID).
- Perform phase correction to obtain a pure absorption spectrum.
- Apply baseline correction to ensure accurate integration.
- Reference the spectrum using the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of the different protons.
- Assign the peaks in both the ^1H and ^{13}C NMR spectra to the corresponding atoms in the **propargyl alcohol propoxylate** molecule.

Conclusion

This technical guide has detailed the characterization of **propargyl alcohol propoxylate** using ^1H and ^{13}C NMR spectroscopy. The provided experimental protocols and expected spectral data serve as a practical resource for the unambiguous identification and quality assessment of this important chemical intermediate. The structural insights gained from NMR analysis are essential for ensuring the material's suitability for its intended applications in polymer synthesis, drug development, and other scientific endeavors.

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References

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- [2. rawsource.com \[rawsource.com\]](#)
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